

Jagged-1 (188-204) Peptide: Comprehensive Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Jagged-1 (188-204)

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the solubility and preparation of the **Jagged-1 (188-204)** peptide, a key modulator of the Notch signaling pathway.

The **Jagged-1 (188-204)** peptide is a fragment of the larger Jagged-1 (JAG-1) protein that acts as a Notch agonist.^{[1][2]} As a ligand in the highly conserved Notch signaling pathway, JAG-1 plays a crucial role in determining cell fate during development and in various physiological and pathological processes in adults.^{[3][4]} This peptide fragment, corresponding to a highly conserved region of the DSL (Delta/Serrate/Lag-2) domain, is sufficient to activate Notch signaling.^{[2][5]} Its involvement in cancer biology, including tumor growth and metastasis, has made it a significant target for therapeutic research.^{[3][5]}

I. Quantitative Solubility Data

The solubility of the lyophilized **Jagged-1 (188-204)** peptide is critical for its effective use in experimental settings. The following table summarizes the solubility of the peptide in various solvents. It is important to note that for aqueous solutions, sonication may be required to achieve complete dissolution.^{[6][7]}

Solvent	Concentration	Remarks	Source
Dimethyl Sulfoxide (DMSO)	Up to 100 mg/mL (47.4 mM)	Fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility. [1]	Selleck Chemicals[1]
Dimethyl Sulfoxide (DMSO)	< 1 mg/mL	Analytical grade	GenScript[8]
Water	50 mg/mL (22.51 mM)	Ultrasonic treatment is recommended.	MedChemExpress[7]
Water	45 mg/mL (20.26 mM)	Sonication is recommended.	TargetMol[6]
Water	0.5 - 1 mg/mL	Use distilled or higher quality water.	Anaspec[9]
Ethanol	Insoluble	-	Selleck Chemicals[1]

II. Experimental Protocols

Accurate preparation of peptide solutions is paramount for reproducible experimental results. Below are detailed protocols for the reconstitution and preparation of **Jagged-1 (188-204)** peptide for both in vitro and in vivo applications.

A. Protocol for Reconstitution of Lyophilized Peptide

- **Pre-equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial upon opening.
- **Solvent Addition:** Based on the desired stock concentration and the solubility data provided in the table above, carefully add the appropriate volume of the chosen solvent (e.g., sterile DMSO or water) to the vial.

- Dissolution: Gently vortex or swirl the vial to dissolve the peptide. For aqueous solutions, if the peptide does not fully dissolve, brief sonication in a water bath sonicator is recommended.^{[6][9]} Visually inspect the solution to ensure it is clear and free of particulates.

B. Protocol for Preparation of In Vitro Stock Solutions (DMSO)

This protocol is suitable for preparing a high-concentration stock solution for use in cell culture experiments.

- Reconstitute: Following the "Protocol for Reconstitution of Lyophilized Peptide," dissolve the **Jagged-1 (188-204)** peptide in high-quality, anhydrous DMSO to a final concentration of 10-50 mM. For example, to prepare a 50 mM stock solution from 1 mg of peptide (Molecular Weight: ~2107.4 g/mol), add approximately 9.5 µL of DMSO.
- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes (e.g., 5-10 µL) in sterile, low-protein-binding microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[1]

C. Protocol for Preparation of In Vivo Formulation

This protocol, adapted from supplier recommendations, provides a method for preparing a formulation suitable for administration in animal models.^[1]

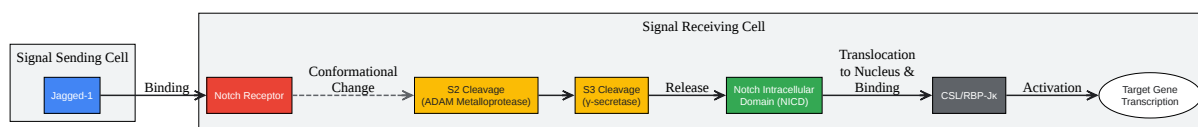
- Initial Dissolution: Prepare a high-concentration stock solution of **Jagged-1 (188-204)** in DMSO (e.g., 100 mg/mL). Ensure the solution is clear.
- Vehicle Preparation: In a sterile tube, combine the following components in the specified order, mixing thoroughly after each addition:
 - 40% PEG300
 - 5% Tween 80

- **Final Formulation:** To prepare a 1 mL working solution at a final concentration of 5 mg/mL, add 50 µL of the 100 mg/mL DMSO stock solution to 400 µL of PEG300. Mix until the solution is clear. Add 50 µL of Tween 80 and mix again until clear. Finally, add 500 µL of sterile ddH₂O to bring the total volume to 1 mL.
- **Immediate Use:** This mixed solution should be used immediately for optimal results.^[1]

III. Visualizations

A. Jagged-1 Signaling Pathway

The following diagram illustrates the canonical Notch signaling pathway initiated by the binding of Jagged-1 to a Notch receptor.

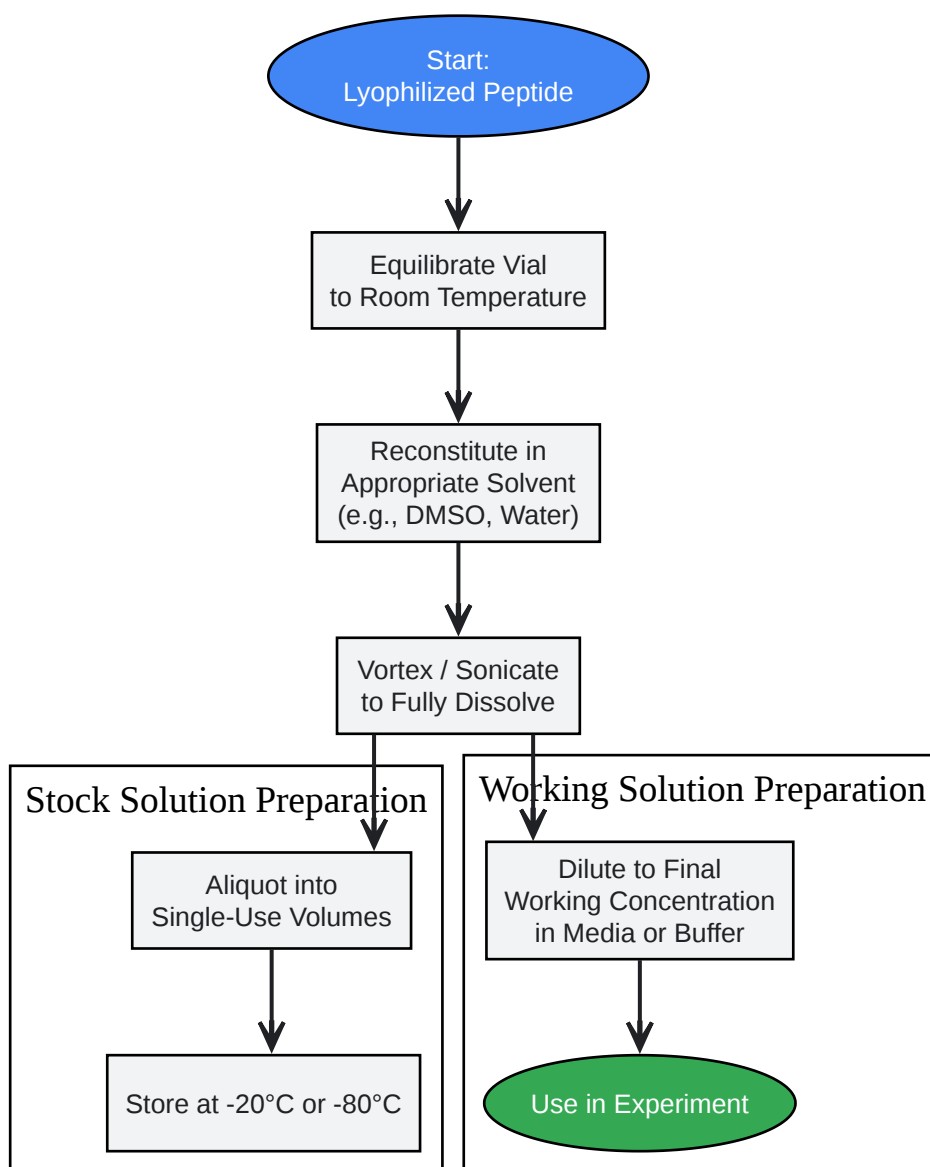


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Canonical Notch signaling pathway activation by Jagged-1.

B. Experimental Workflow for Jagged-1 (188-204) Peptide Preparation

This diagram outlines the general workflow for preparing the **Jagged-1 (188-204)** peptide for experimental use.



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Workflow for preparing **Jagged-1 (188-204)** peptide solutions.

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